

# IUPAC name for Ethyl 2,2,2-triethoxyacetate.

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## Compound of Interest

Compound Name: Ethyl 2,2,2-triethoxyacetate

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## An In-depth Technical Guide to **Ethyl 2,2,2-triethoxyacetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2,2,2-triethoxyacetate**, a versatile chemical compound with significant applications in organic synthesis and as an intermediate in the development of pharmaceuticals and agrochemicals.[1] This document details its chemical properties, synthesis protocols, and key reaction mechanisms, presented for a technical audience engaged in research and development.

## Chemical Identity and Properties

The formal IUPAC name for the compound is **ethyl 2,2,2-triethoxyacetate**. [2] It is also commonly known by synonyms such as Ethyl triethoxyacetate and Triethoxy-acetic acid ethyl ester. [2][3]

Table 1: Physicochemical Properties of **Ethyl 2,2,2-triethoxyacetate**

Property	Value	Source(s)
IUPAC Name	ethyl 2,2,2-triethoxyacetate	[2]
CAS Number	57267-03-5	[2]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>5</sub>	[2]
Molecular Weight	220.26 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pleasant	[1]
Boiling Point	90-92 °C at 8 Torr	
Density	1.018 ± 0.06 g/cm <sup>3</sup> (Predicted)	
InChI Key	JWQIAVCJLYNXLJ-UHFFFAOYSA-N	[2]
Canonical SMILES	CCOC(=O)C(OCC)(OCC)OCC	[2]

## Synthesis of Ethyl 2,2,2-triethoxyacetate

**Ethyl 2,2,2-triethoxyacetate** is primarily synthesized via the acid-catalyzed esterification of triethoxyacetic acid with ethanol. This reaction, a classic Fischer esterification, is reversible and typically requires heating under reflux to proceed to completion. The use of an acid catalyst, such as sulfuric acid, protonates the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity and facilitating nucleophilic attack by the alcohol.[4][5][6][7]

## Experimental Protocol: Fischer Esterification

This protocol describes a general laboratory-scale procedure for the synthesis of **Ethyl 2,2,2-triethoxyacetate** based on established esterification methods.[1][4][8]

Materials:

- Triethoxyacetic acid
- Absolute ethanol (excess)

- Concentrated sulfuric acid (catalytic amount)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Diethyl ether (for extraction)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine triethoxyacetic acid and an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours to reach equilibrium. A Dean-Stark trap can be used to remove the water byproduct and drive the reaction to completion.<sup>[1]</sup>
- After cooling to room temperature, the excess ethanol is removed under reduced pressure using a rotary evaporator.
- The residue is dissolved in diethyl ether and transferred to a separatory funnel.
- The organic layer is washed with water, followed by a saturated sodium bicarbonate solution to neutralize the acidic catalyst, and finally with brine.

- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
- The crude product is purified by fractional distillation under reduced pressure to yield pure **Ethyl 2,2,2-triethoxyacetate**.

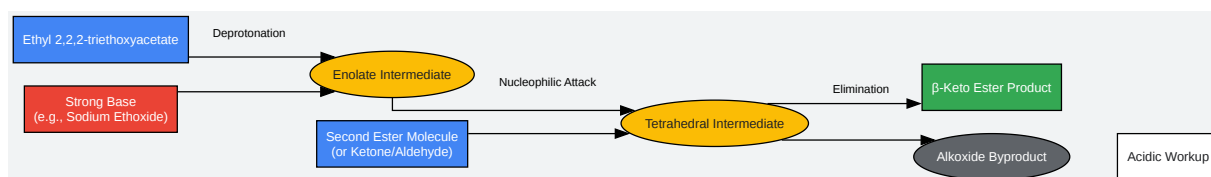
## Applications in Research and Drug Development

**Ethyl 2,2,2-triethoxyacetate** serves as a crucial intermediate in the synthesis of more complex molecules, including various pharmaceuticals and agrochemicals.[1] Its unique structure, featuring three ethoxy groups, imparts specific reactivity and solubility properties.[1]

A significant application for researchers is its use in the Claisen condensation reaction to form  $\beta$ -keto esters. These products are valuable building blocks in the synthesis of complex organic molecules and natural products.[1]

## Claisen Condensation Workflow

The Claisen condensation involves the reaction of an ester with a strong base to form an enolate, which then acts as a nucleophile, attacking the carbonyl carbon of a second ester molecule. The subsequent loss of an alkoxide group yields a  $\beta$ -keto ester.



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Caption: Workflow of the Claisen condensation using **Ethyl 2,2,2-triethoxyacetate**.

## Safety and Handling

**Ethyl 2,2,2-triethoxyacetate** is a combustible liquid and is harmful if swallowed. It causes skin and serious eye irritation and may cause respiratory irritation. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be observed when handling this chemical.<sup>[2]</sup> All work should be conducted in a well-ventilated fume hood.

GHS Hazard Statements:

- H227: Combustible liquid
- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

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## References

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